

# Navigating the Safe Handling of Methyl 3-acetamido-2-methylbenzoate: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Methyl 3-acetamido-2-methylbenzoate*

Cat. No.: *B3301659*

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical compounds is paramount. This guide provides a detailed overview of the safety precautions, handling procedures, and toxicological information for **Methyl 3-acetamido-2-methylbenzoate**.

This technical document outlines the essential safety data, proper handling and storage procedures, and emergency response measures for **Methyl 3-acetamido-2-methylbenzoate**. The information is compiled to ensure the safety of laboratory and manufacturing personnel.

## Physicochemical and Safety Data

A comprehensive summary of the physical, chemical, and safety-related properties of **Methyl 3-acetamido-2-methylbenzoate** is presented below. This data is critical for risk assessment and the implementation of appropriate safety controls.

Property	Value
Chemical Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>3</sub>
Molecular Weight	207.23 g/mol
Boiling Point	No data available
Physical State	Solid
GHS Pictogram	Warning
Hazard Statements	H315, H319, H335
Precautionary Statements	P261, P305+P351+P338
UN Number	-
Hazard Class	-
Packing Group	-

## Toxicological Profile

Understanding the toxicological properties of a substance is fundamental to its safe handling.

**Methyl 3-acetamido-2-methylbenzoate** is classified with the following acute toxicity.

Toxicity Metric	Value
Acute Toxicity, Oral	Category 4

## Handling and Storage

Proper handling and storage are crucial to prevent exposure and maintain the integrity of the compound.

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Use only in a well-ventilated area.

- Wear protective gloves, clothing, eye protection, and face protection.

Storage:

- Store in a corrosion-resistant warehouse with an epoxy floor.[\[2\]](#)
- Keep containers tightly closed in a dry, cool, and well-ventilated place.

## Emergency and First Aid Measures

In the event of exposure or a spill, the following procedures should be followed.

First Aid:

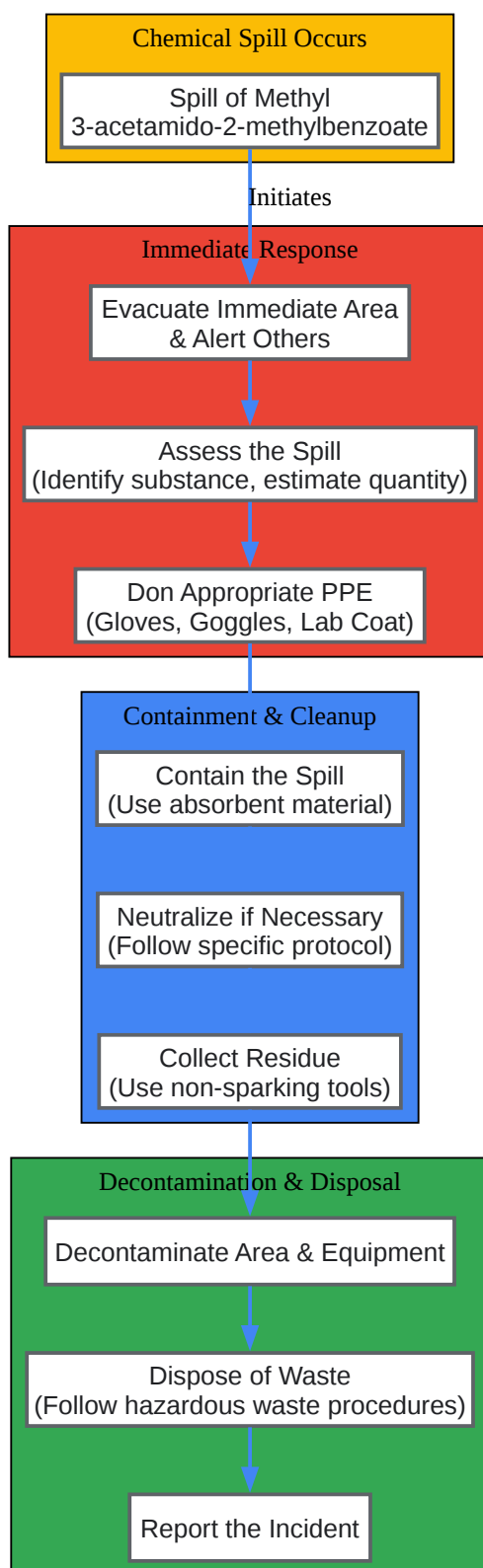
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)

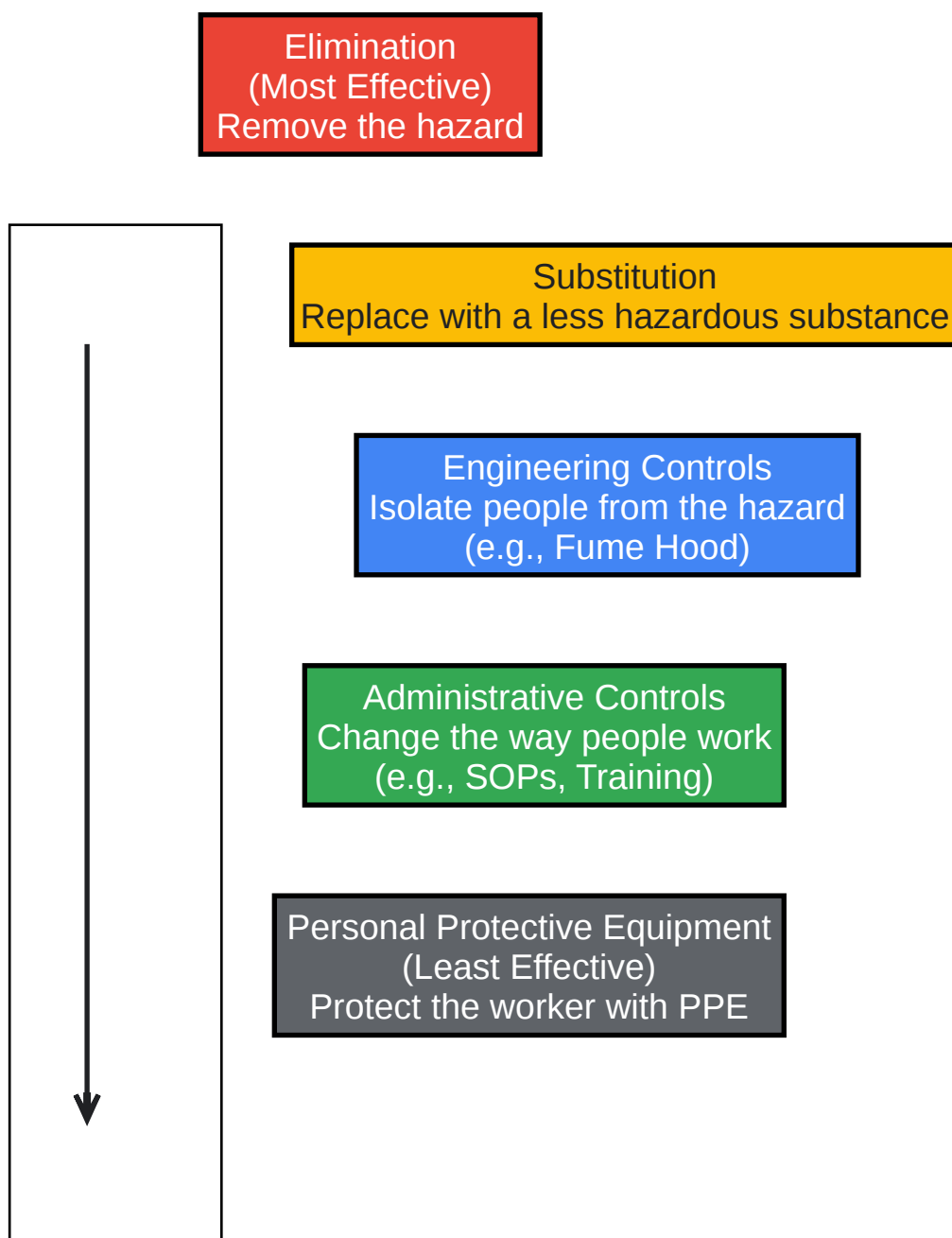
Fire-Fighting:

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable extinguishing media: Acidic corrosive substances (such as sulfuric acid) should not be used.[\[2\]](#)

## Experimental Workflows and Safety Protocols

To visualize key safety procedures, the following diagrams illustrate a general workflow for handling a chemical spill and the hierarchy of controls for minimizing exposure.





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## References

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Address: 3281 E Guasti Rd  
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